

The Role of BRD8 within the NuA4/TIP60 Complex: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Bromodomain inhibitor-8	
Cat. No.:	B2420348	Get Quote

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Introduction

The NuA4/TIP60 complex is a highly conserved histone acetyltransferase (HAT) complex essential for the regulation of gene expression, DNA repair, and cell cycle control. Its catalytic subunit, KAT5 (also known as TIP60), acetylates histones H4 and H2A, as well as the histone variant H2AZ, thereby modulating chromatin structure and function. Within this intricate molecular machinery, Bromodomain-containing protein 8 (BRD8) serves as a critical subunit, acting as a reader of acetylated histones and playing a multifaceted role in the complex's recruitment and activity. This technical guide provides an in-depth exploration of the function of BRD8 in relation to the NuA4/TIP60 complex, presenting key quantitative data, detailed experimental protocols, and visual representations of the associated molecular pathways and workflows.

Data Presentation Quantitative Analysis of BRD8 Interactions and Function

The following tables summarize key quantitative data from studies investigating the interactions and functional consequences of BRD8 within and independent of the NuA4/TIP60 complex.



Interaction	Method	Affinity/Stoichiometry	Reference
BRD8 with small molecule inhibitor (DN01)	AlphaScreen	IC50 = 85 nM	[1]
BRD8 with small molecule inhibitor (DN02)	BromoScan	Kd = 32 nM	[2]
BRD8 with Histone H2AZ	In vitro pull-down	Binds to unacetylated H2AZ; binding is substantially decreased by H2AZ acetylation.	[3]
BRD8 with Histone H4	NanoBRET	Specific interaction detected.	[4]

Table 1: Quantitative analysis of BRD8 interactions. This table provides a summary of the measured binding affinities and interactions of BRD8 with small molecule inhibitors and histone substrates.



Experiment	Cell Lines	Key Findings	Reference
RNA-seq after BRD8 knockdown	HCT116, SW480	590 genes down- regulated, 460 genes up-regulated.	[4]
RNA-seq after TIP60 knockdown	HCT116, SW480	643 genes down- regulated, 527 genes up-regulated.	[4]
Overlap of downregulated genes	HCT116, SW480	169 genes commonly down-regulated by BRD8 and TIP60 knockdown.	[4]
ChIP-seq for BRD8	Glioblastoma cells	~7.0% of BRD8 peaks are located at promoters.	[3]
ChIP-seq for H2AZ	Glioblastoma cells	~27.9% of H2AZ- bound regions are at promoters.	[3]

Table 2: Summary of quantitative data from functional genomics studies. This table outlines the results from RNA-sequencing and Chromatin Immunoprecipitation sequencing experiments, highlighting the number of genes affected by BRD8 and TIP60 depletion and the genomic distribution of BRD8.

Signaling Pathways and Logical Relationships

The following diagrams, generated using the DOT language, illustrate the key signaling pathways and experimental workflows related to the function of BRD8 within the NuA4/TIP60 complex.



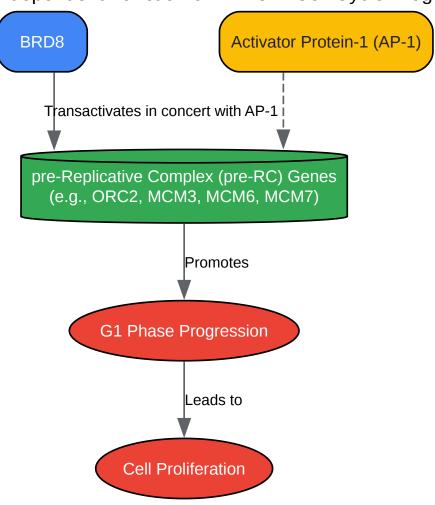
BRD8 in NuA4/TIP60-Mediated Transcriptional Regulation Chromatin Recognition Histone H4/H2AZ Acetylation by KAT5/TIP60 Acetylated Lysine Recognized by Bromodomain NuA4/TIP60 Complex BRD8 Recruitment of Interaction Interaction Interaction NuA4/TIP60 KAT5 (TIP60) **EP400** MRGBP Transcriptional Activation/Repression Other Subunits

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Caption: BRD8 recognizes acetylated histones, recruiting the NuA4/TIP60 complex to regulate transcription.



TIP60-Independent Function of BRD8 in Cell Cycle Progression



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- To cite this document: BenchChem. [The Role of BRD8 within the NuA4/TIP60 Complex: A
 Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
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